

How to improve the bioavailability of BIO5192

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Compound of Interest

Compound Name: BIO5192

Cat. No.: B1667091

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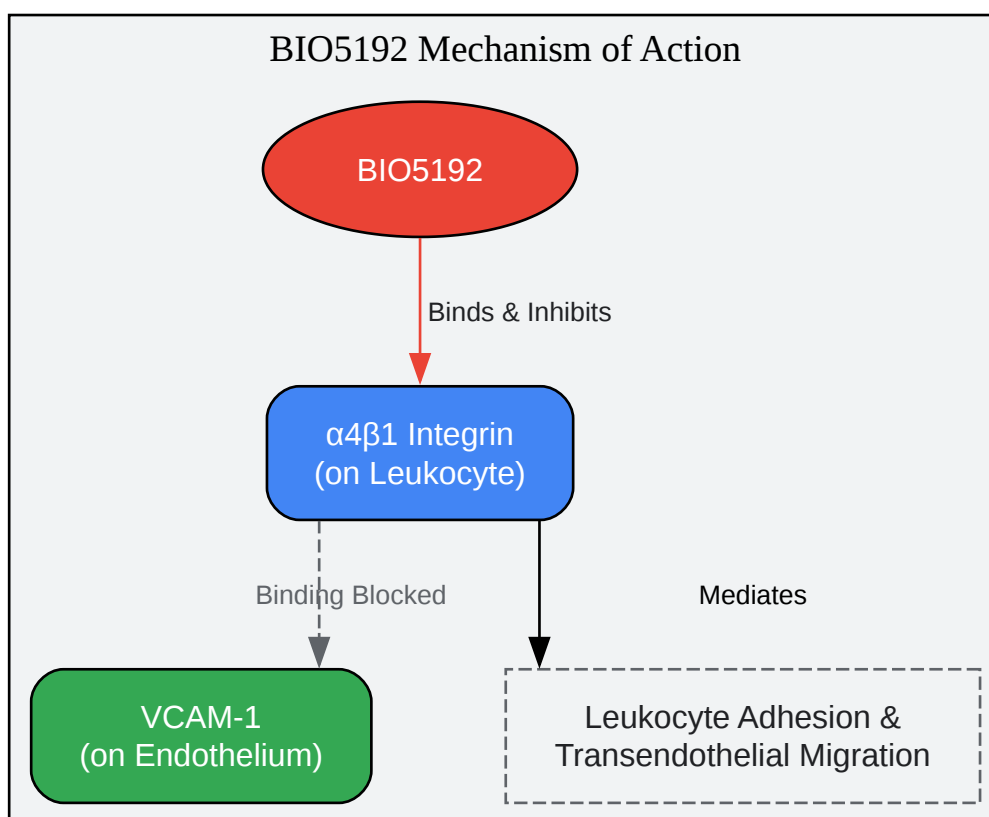
Technical Support Center: BIO5192

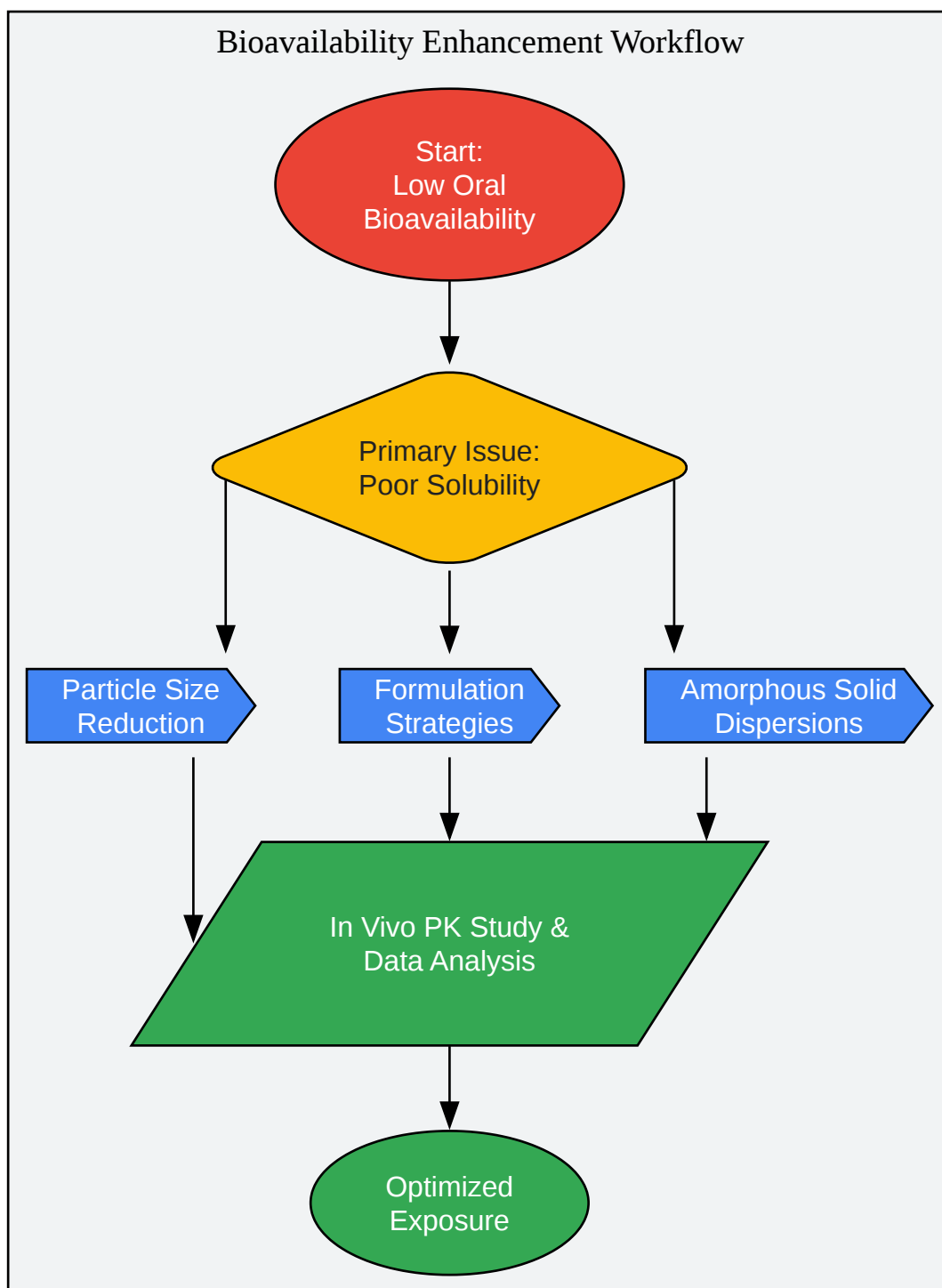
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the bioavailability of **BIO5192**, a potent and selective $\alpha 4\beta 1$ integrin inhibitor.

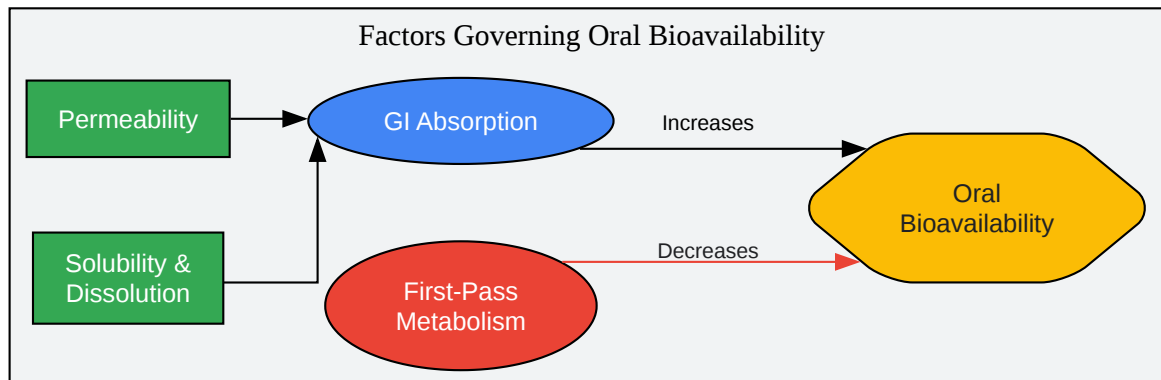
Frequently Asked Questions (FAQs)

1. What is **BIO5192** and its primary mechanism of action?

BIO5192 is a highly selective small molecule inhibitor of integrin $\alpha 4\beta 1$, also known as Very Late Antigen-4 (VLA-4), with a dissociation constant (Kd) of less than 10 pM.^{[1][2]} It functions by blocking the interaction between $\alpha 4\beta 1$ integrin on the surface of cells, such as lymphocytes, and its ligands, primarily vascular cell adhesion molecule-1 (VCAM-1) on endothelial cells.^[3] This inhibition disrupts cell adhesion and migration processes that are critical in inflammatory diseases and hematopoietic stem cell mobilization.^{[2][4][5]}







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References

- 1. rndsystems.com [rndsystems.com]
- 2. An assessment of the mechanistic differences between two integrin alpha 4 beta 1 inhibitors, the monoclonal antibody TA-2 and the small molecule BIO5192, in rat experimental autoimmune encephalomyelitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. BIO5192, a small molecule inhibitor of VLA-4, mobilizes hematopoietic stem and progenitor cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. BIO5192, a small molecule inhibitor of VLA-4, mobilizes hematopoietic stem and progenitor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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